

An In-depth Technical Guide to 4-Nitrobenzamide (CAS 619-80-7)

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Compound of Interest

Compound Name: 4-Nitrobenzamide

Cat. No.: B147303

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrobenzamide**, a versatile chemical intermediate. The document details its chemical and physical properties, outlines a standard experimental protocol for its synthesis, and explores its significant applications in pharmaceuticals and other industries.

Compound Identification

The compound associated with CAS number 619-80-7 is unequivocally identified by the International Union of Pure and Applied Chemistry (IUPAC) as **4-nitrobenzamide**.^{[1][2][3]} It is also commonly referred to as p-nitrobenzamide.^{[2][3][4]}

Identifier	Value
CAS Number	619-80-7
IUPAC Name	4-nitrobenzamide ^{[1][2]}
Synonyms	p-Nitrobenzamide, Benzamide, 4-nitro- ^{[3][5]}
Molecular Formula	C ₇ H ₆ N ₂ O ₃ ^{[1][2][3]}
Molecular Weight	166.13 g/mol ^{[2][6]}
InChI Key	ZESWUEBPRPGMTP-UHFFFAOYSA-N ^{[3][7]}

Physicochemical Properties

4-Nitrobenzamide is a white to light yellow crystalline powder with no distinct odor.[\[2\]](#)[\[6\]](#) It is characterized by its stability under normal conditions and its utility as a reactive intermediate in various organic syntheses.

Property	Value	Source
Physical Description	White to light yellow crystalline powder	[2] [6]
Melting Point	199-202 °C	[6] [7] [8]
Density	~1.4 g/cm ³	[6]
Solubility	Insoluble in water; Soluble in ethanol, chloroform, and hot acetic acid.	[2] [6]

Synthesis of 4-Nitrobenzamide

A common and efficient method for the synthesis of **4-nitrobenzamide** involves the amidation of 4-nitrobenzoic acid. This process can be effectively catalyzed to achieve high yields.

Objective: To synthesize **4-nitrobenzamide** from 4-nitrobenzoic acid and ammonia using a boric acid and polyethylene glycol (PEG) catalytic system.

Materials:

- 4-Nitrobenzoic acid
- Boric acid
- Polyethylene glycol (PEG-400)
- Solvent mixture (e.g., isopropylbenzene and toluene)
- Ammonia gas

- Alkaline solution (for washing)
- Deionized water

Procedure:

- Charge a reaction flask with 4-nitrobenzoic acid, boric acid, and polyethylene glycol in a suitable solvent mixture.[9]
- Heat the mixture to a temperature of 160-165 °C with continuous stirring.[9]
- Bubble ammonia gas through the heated reaction mixture.[9]
- Monitor the reaction's progress until completion.
- Upon completion, cool the mixture to allow the product to precipitate.[9]
- Filter the precipitated solid.
- Wash the solid first with an alkaline solution and then with water.[9]
- Dry the final product to yield **4-nitrobenzamide**.[9]

This method is noted for its high yield, which can reach up to 97%, and its simplified technological process.[10]

Applications in Research and Drug Development

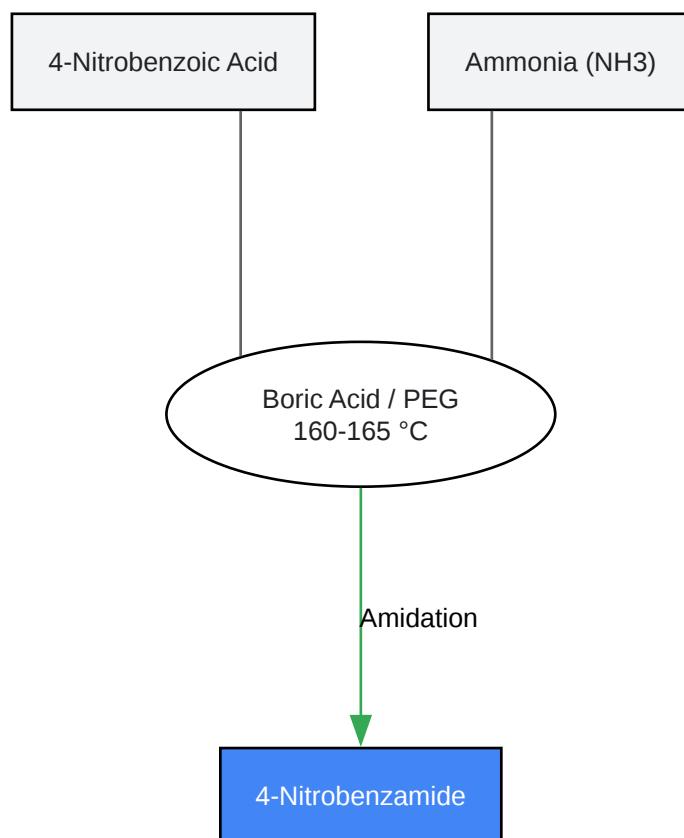
4-Nitrobenzamide serves as a crucial intermediate in several key industrial and research sectors.

- Pharmaceutical Synthesis: It is a vital precursor in the synthesis of various Active Pharmaceutical Ingredients (APIs).[4][11] Derivatives of **4-nitrobenzamide** have been investigated for a range of therapeutic activities, including anticonvulsant, antimicrobial, and anticancer effects.[11][12] The nitro group is often a key feature for enhancing the bioactivity of these compounds.[13]

- Dye and Pigment Industry: The compound is used as an intermediate in the production of azo dyes and pigments, where the nitro group contributes to the stability and light-fastness of the colors.[11]
- Organic Synthesis and Research: In a laboratory setting, **4-nitrobenzamide** is used as a building block for creating more complex molecules.[4] It has been specifically used in the preparation of compounds like 4-nitrobenziminosulfurane.[7][14] Its chemical reactivity makes it a valuable tool for exploring new synthetic pathways and reaction mechanisms.[11]

Visualized Synthesis Pathway

The following diagram illustrates the synthesis of **4-nitrobenzamide** from 4-nitrobenzoic acid.



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Caption: Synthesis of **4-Nitrobenzamide** via catalytic amidation.

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